

# CPI-4203 solution preparation and storage conditions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CPI-4203  
Cat. No.: B15588004

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## Application Notes and Protocols: CPI-4203

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and storage of **CPI-4203** solutions, a selective inhibitor of KDM5 demethylases. Adherence to these guidelines is crucial for ensuring the compound's stability and activity in experimental settings.

## Product Information

Characteristic	Value	Reference
Molecular Formula	C <sub>16</sub> H <sub>14</sub> N <sub>4</sub> O	[1][2]
Molecular Weight	278.31 g/mol	[1][2]
Appearance	White to off-white solid	[2][3]
Purity	≥98% (HPLC)	
Mechanism of Action	Selective inhibitor of KDM5 demethylases (IC <sub>50</sub> = 250 nM for KDM5A), competitive with 2-oxoglutarate (2-OG).[1][2][4][5]	[2][5]

## Solution Preparation

### 2.1. Recommended Solvent

**CPI-4203** is soluble in Dimethyl Sulfoxide (DMSO).<sup>[1][2]</sup> For optimal results, use newly opened, anhydrous (hygroscopic) DMSO to prepare stock solutions.

### 2.2. Stock Solution Preparation Protocol (10 mM)

This protocol describes the preparation of a 10 mM stock solution of **CPI-4203**.

Materials:

- **CPI-4203** powder
- Anhydrous DMSO
- Sterile, polypropylene microcentrifuge tubes
- Calibrated micropipettes
- Vortex mixer
- Water bath or sonicator (optional)

Procedure:

- Aliquoting: Before opening, briefly centrifuge the vial of **CPI-4203** powder to ensure all the material is at the bottom.
- Weighing: Accurately weigh the desired amount of **CPI-4203** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.78 mg of **CPI-4203**.
- Solvent Addition: Add the calculated volume of DMSO to the vial containing the **CPI-4203** powder. To prepare a 10 mM solution with 2.78 mg of **CPI-4203**, add 1 mL of DMSO.
- Dissolution: Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) or brief sonication can aid in

dissolution.[2][3] Visually inspect the solution to ensure no particulates are present.

- Aliquoting for Storage: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes.[2][3][4]
- Labeling and Storage: Clearly label each aliquot with the compound name, concentration, date of preparation, and storage temperature. Store the aliquots as recommended in Section 3.

### 2.3. Stock Solution Preparation Table

The following table provides the required mass of **CPI-4203** for preparing various volumes of different stock solution concentrations.

Desired Concentration	Volume	Mass of CPI-4203 Required
1 mM	1 mL	0.278 mg
5 mM	1 mL	1.39 mg
10 mM	1 mL	2.78 mg
25 mg/mL (89.83 mM)	1 mL	25 mg

## Storage Conditions

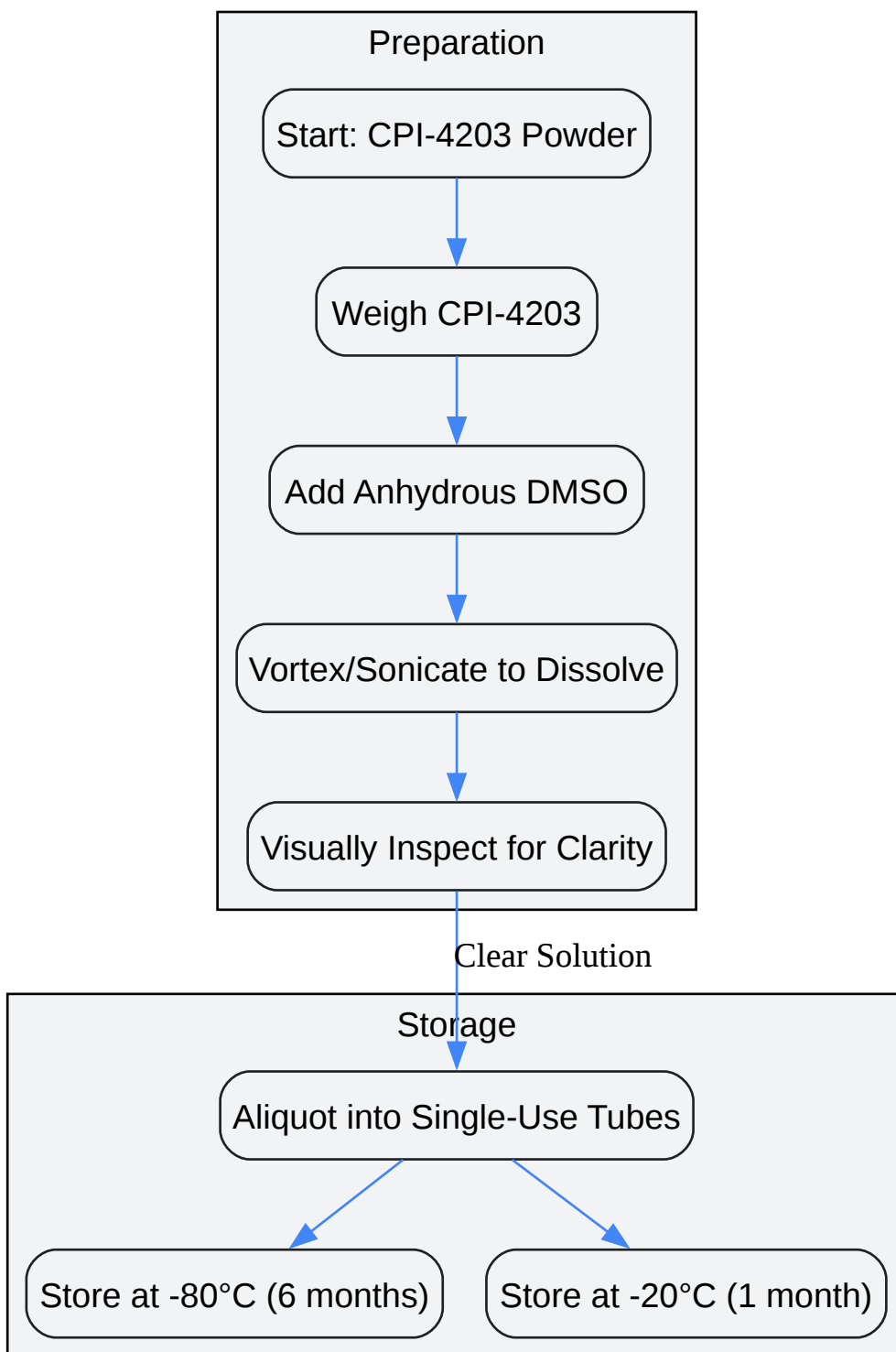
Proper storage is critical to maintain the stability and activity of **CPI-4203**.

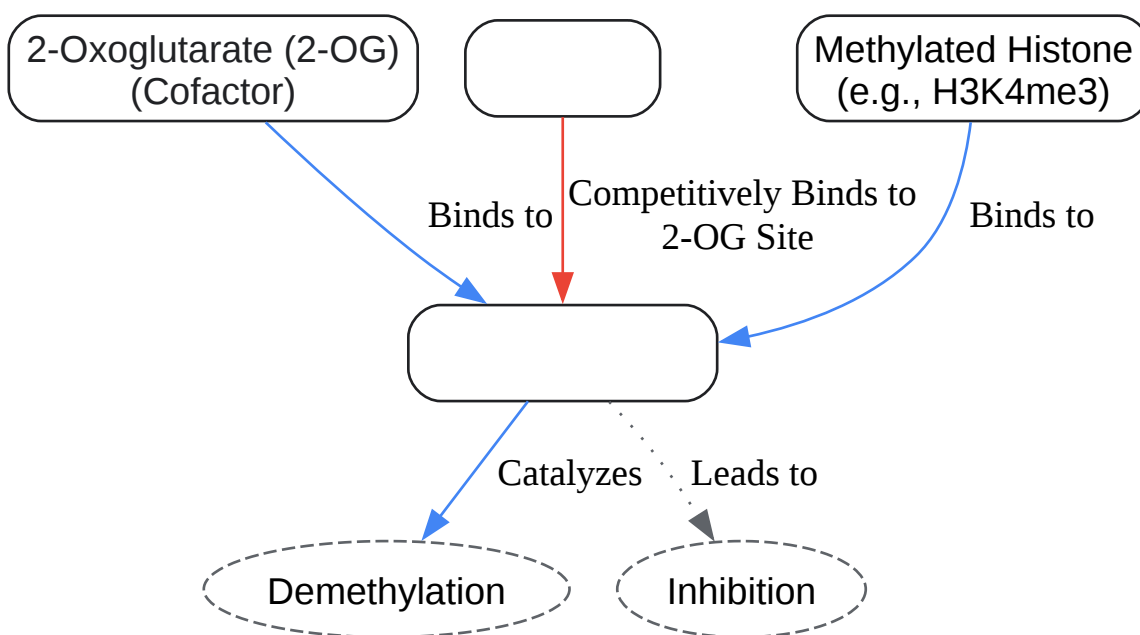
Form	Storage Temperature	Duration	Special Instructions
Solid (Powder)	-20°C	Up to 3 years	Store in a desiccated environment. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Stock Solution in DMSO	-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>	

Note: It is strongly recommended to use the stock solution stored at -80°C within 6 months and the one stored at -20°C within 1 month to ensure optimal performance.[\[2\]](#)[\[3\]](#)

## Experimental Workflow & Mechanism of Action

Experimental Workflow for **CPI-4203** Stock Solution Preparation





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